

# physical properties of triisobutyl phosphate

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## Compound of Interest

Compound Name: *Triisobutyl phosphate*

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An In-depth Technical Guide on the Physical Properties of **Triisobutyl Phosphate**

## Introduction

**Triisobutyl phosphate** (TIBP), a colorless and transparent liquid, is an organophosphorus compound with the chemical formula  $C_{12}H_{27}O_4P$ .<sup>[1][2][3][4][5]</sup> It is primarily utilized as a strong, polar solvent and finds extensive applications as an antifoaming agent, a plasticizer in synthetic resins, and a component in hydraulic fluids.<sup>[4][6][7]</sup> This technical guide provides a comprehensive overview of the core physical properties of **triisobutyl phosphate**, intended for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data in structured tables and details the experimental protocols for their determination.

## Core Physical Properties

The physical characteristics of **triisobutyl phosphate** are critical for its application in various industrial and research settings. These properties are summarized below.

## General and Thermal Properties

Property	Value	Reference Temperature/Pressure
Molecular Formula	C12H27O4P	-
Molecular Weight	266.31 g/mol	-
Appearance	Colorless transparent liquid	Ambient
Odor	Slight	Ambient
Melting Point	< -60 °C	-
Boiling Point	~205 °C to 272 °C	Atmospheric Pressure
Flash Point	132.5 °C - 150 °C	Closed Cup
Autoignition Temperature	428 °C - 430 °C	-
Decomposition Temperature	272 °C	-

Table 1: General and Thermal Properties of Triisobutyl Phosphate.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

## Density, Viscosity, and Optical Properties

Property	Value	Reference Temperature
Density	0.965 g/mL	20 °C
Relative Density	0.9646	25/4 °C
Dynamic Viscosity	5 mPa·s	20 °C
Refractive Index	1.4190 - 1.4200	20 °C

Table 2: Density, Viscosity, and Optical Properties of Triisobutyl Phosphate.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[11\]](#)[\[13\]](#)

## Solubility and Partitioning Behavior

Property	Value	Conditions
Solubility in Water	0.26 g/L (Hardly soluble)	20 °C
Solubility in Organic Solvents	Miscible	Alcohol, Ether
Octanol/Water Partition Coefficient (log P)	3.7	-

Table 3: Solubility and Partitioning Behavior of Triisobutyl Phosphate.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

## Vapor Pressure

Vapor Pressure	Reference Temperature
0.002 hPa	20 °C
0.0191 mmHg	25 °C

Table 4: Vapor Pressure of Triisobutyl Phosphate.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#)

## Experimental Protocols

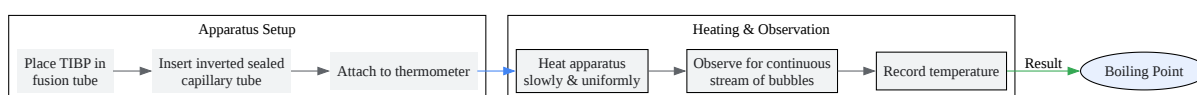
Accurate determination of physical properties is paramount for the safe and effective use of chemical compounds. The following sections detail the standard methodologies for measuring the key physical properties of **triisobutyl phosphate**.

### Boiling Point Determination

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.[\[14\]](#) A common laboratory method involves a Thiele tube or an aluminum block apparatus.[\[14\]](#)[\[15\]](#)

Protocol:

- A small quantity of **triisobutyl phosphate** is placed in a fusion tube.
- A capillary tube, sealed at one end, is placed inverted into the fusion tube.
- The assembly is heated slowly and uniformly.
- The temperature at which a continuous and rapid stream of bubbles emerges from the open end of the capillary tube is recorded as the boiling point.[14]



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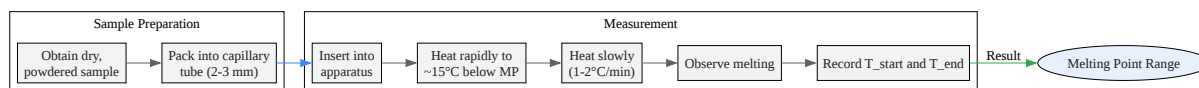
### Boiling Point Determination Workflow

## Melting Point Determination

The melting point is the temperature at which a solid transitions into a liquid. For pure crystalline compounds, this occurs over a narrow range.[16] The capillary method is standard for organic solids.[17] Since **triisobutyl phosphate** has a very low melting point ( $< -60^{\circ}\text{C}$ ), this protocol is more relevant for its solid derivatives or for purity assessment of other solid organophosphates.

Protocol:

- A small, dry, powdered sample is packed into a capillary tube to a height of 2-3 mm.[18]
- The capillary tube is placed in a melting point apparatus (e.g., Mel-Temp or Thiele tube).[16]
- The sample is heated rapidly to a temperature approximately  $15^{\circ}\text{C}$  below the expected melting point, then the heating rate is slowed to  $1\text{-}2^{\circ}\text{C}$  per minute.[18][19]
- The temperature range from the first appearance of liquid to the complete liquefaction of the solid is recorded as the melting point range.[16]



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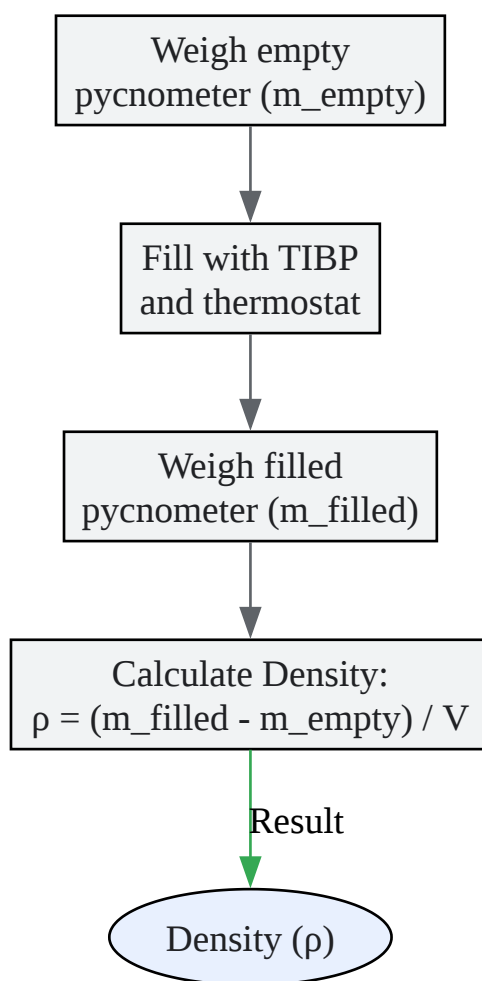
### Melting Point Determination Workflow

## Density Measurement

Density is the mass of a substance per unit volume.[20] For liquids like **triisobutyl phosphate**, pycnometry and vibrating tube densitometry are highly accurate methods.

Protocol (Pycnometry):

- A pycnometer, a glass flask with a precisely known volume, is thoroughly cleaned, dried, and weighed ( $m_{\text{empty}}$ ). [20][21]
- The pycnometer is filled with the sample liquid (**triisobutyl phosphate**), ensuring no air bubbles are present, and thermostated to a specific temperature (e.g., 20°C).
- The filled pycnometer is weighed again ( $m_{\text{filled}}$ ).
- The density ( $\rho$ ) is calculated using the formula:  $\rho = (m_{\text{filled}} - m_{\text{empty}}) / V$ , where  $V$  is the calibrated volume of the pycnometer. [22]



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### Density Measurement by Pycnometry

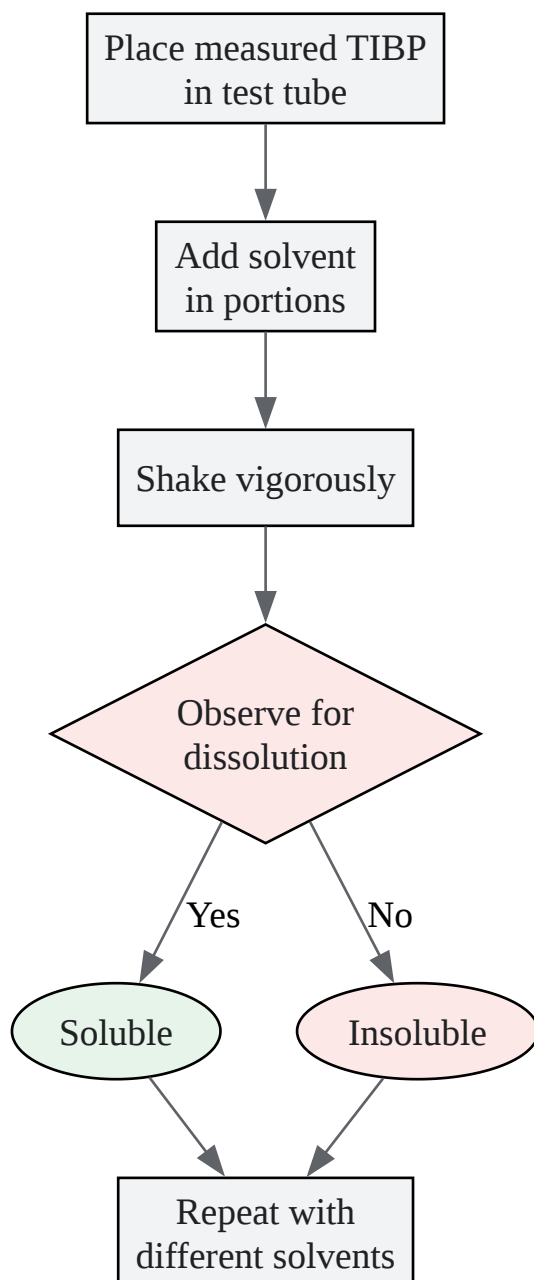
## Solubility Determination

Solubility tests determine the extent to which a compound dissolves in a solvent, providing insights into its polarity and functional groups.[23]

Protocol (Qualitative):

- Add a small, measured amount of **triisobutyl phosphate** (e.g., 0.05 mL) to a test tube.
- Add a specific volume of the solvent (e.g., 0.75 mL of water) in portions.[24]
- After each addition, shake the tube vigorously and observe if the solute dissolves completely.

- The process is repeated with different solvents (e.g., 5% NaOH, 5% HCl, ethanol, ether) to classify the compound's solubility.[24][25]



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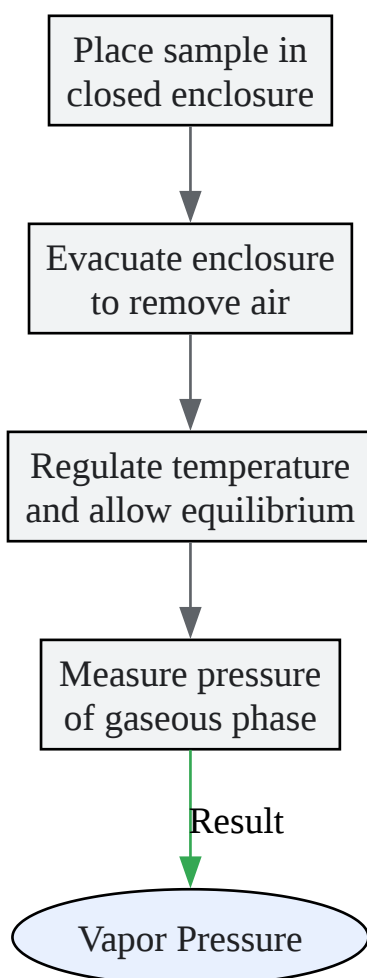
Qualitative Solubility Testing Workflow

## Vapor Pressure Measurement

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phase at a given temperature in a closed system.[26] Dynamic (ebulliometer) or static (isoteniscope) methods are commonly used.[26][27] The Knudsen effusion method is suitable for substances with low vapor pressure.[28]

Protocol (Static Method):

- The sample is placed in a closed enclosure that is first evacuated to remove air and degas the compound.[26]
- The temperature of the enclosure is regulated and allowed to reach equilibrium.
- The pressure of the gaseous phase is measured using a pressure sensor. This measured pressure corresponds to the vapor pressure of the compound at that temperature.[26]



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## Vapor Pressure Measurement (Static Method)

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